

Essential Safety and Logistical Information for Handling MS-0022 (Tricaine Methanesulfonate)

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Compound of Interest

Compound Name: MS-0022

Cat. No.: B1676849

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive guidance on the safe handling, use, and disposal of **MS-0022**, also known as Tricaine Methanesulfonate or MS-222. Adherence to these procedures is critical to ensure personnel safety and maintain experimental integrity.

Chemical and Physical Properties

Property	Value
Chemical Name	Tricaine Methanesulfonate
Synonyms	MS-222, Tricaine, Ethyl 3-aminobenzoate methanesulfonate
CAS Number	886-86-2
Molecular Formula	C ₁₀ H ₁₅ NO ₅ S
Molecular Weight	261.30 g/mol [1][2]
Appearance	White to off-white crystalline powder[3][4]
Melting Point	146-149 °C[5]
Solubility	Freely soluble in water[4]
pH of Solution	Acidic, requires buffering[6][7]

Occupational Exposure Limits

The Occupational Safety and Health Administration (OSHA) has not established a Permissible Exposure Limit (PEL) for Tricaine Methanesulfonate.[3] However, it is recognized as an irritant to the eyes, skin, and respiratory system.[8] Long-term exposure has been associated with retinal toxicity in humans.[3]

Recommended Concentrations for Zebrafish (Danio rerio)

Application	Concentration Range (mg/L)	Notes
Anesthesia (Moderately Rapid)	50 - 70	Results in longer induction times.
Anesthesia (Rapid)	70 - 330	Results in rapid anesthesia with shorter maximum tolerated exposure times.[9]
Euthanasia	250 - 500	An overdose of anesthetic is used. The solution should be buffered.[10]

Operational Plan for Handling MS-0022

This section outlines the step-by-step procedures for the safe handling and disposal of **MS-0022**.

Receiving and Storage

- Upon receipt, inspect the container for any damage.
- Store in a cool, dry, and well-ventilated area, protected from light.[4]
- Keep the container tightly closed.

Personal Protective Equipment (PPE)

The following PPE must be worn when handling **MS-0022** powder and solutions:

- Gloves: Nitrile gloves are required.
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat is mandatory.
- Respiratory Protection: When handling the powder outside of a chemical fume hood, a NIOSH-approved N95 respirator is recommended to prevent inhalation.[\[11\]](#)

Preparation of Buffered Stock Solution (10 g/L)

This protocol is for the preparation of a buffered stock solution, as recommended by the American Veterinary Medical Association (AVMA) Guidelines for the Euthanasia of Animals.[\[6\]](#)

Materials:

- **MS-0022** (Tricaine Methanesulfonate) powder
- Sodium Bicarbonate
- Deionized water
- Calibrated scale
- Beaker or flask
- Stir bar and stir plate
- pH meter

Procedure:

- Work in a designated area: All weighing and initial solution preparation of the powder must be conducted in a chemical fume hood or a well-ventilated area to minimize inhalation risk.
[\[3\]](#)
- Weighing:

- Tare a clean weigh boat on the calibrated scale.
- Carefully weigh out the desired amount of **MS-0022** powder. For a 10 g/L stock solution, this would be 10 grams for 1 liter of final solution.
- In a separate weigh boat, weigh out sodium bicarbonate. A 1:2 ratio of **MS-0022** to sodium bicarbonate is recommended to buffer the solution to a pH of 7.0-7.5.[6] Therefore, for every 10 grams of **MS-0022**, use 20 grams of sodium bicarbonate.
- Dissolving:
 - Add the weighed sodium bicarbonate to the desired volume of deionized water in a beaker or flask with a stir bar.
 - Stir until the sodium bicarbonate is fully dissolved.
 - Slowly add the weighed **MS-0022** powder to the solution while stirring.
- pH Adjustment:
 - Measure the pH of the solution using a calibrated pH meter.
 - The target pH is between 7.0 and 7.5.[6] If necessary, add small amounts of sodium bicarbonate to raise the pH.
- Storage of Stock Solution:
 - Transfer the buffered stock solution to a clearly labeled, light-protected (amber) container.
 - Store the stock solution in a refrigerator. The solution should be made fresh and is typically stable for up to one month. Discard if any discoloration occurs.

Preparation of Working Solution

Procedure:

- Dilute the buffered stock solution with system water (the water in which the aquatic animals are housed) to achieve the desired final concentration for anesthesia or euthanasia.

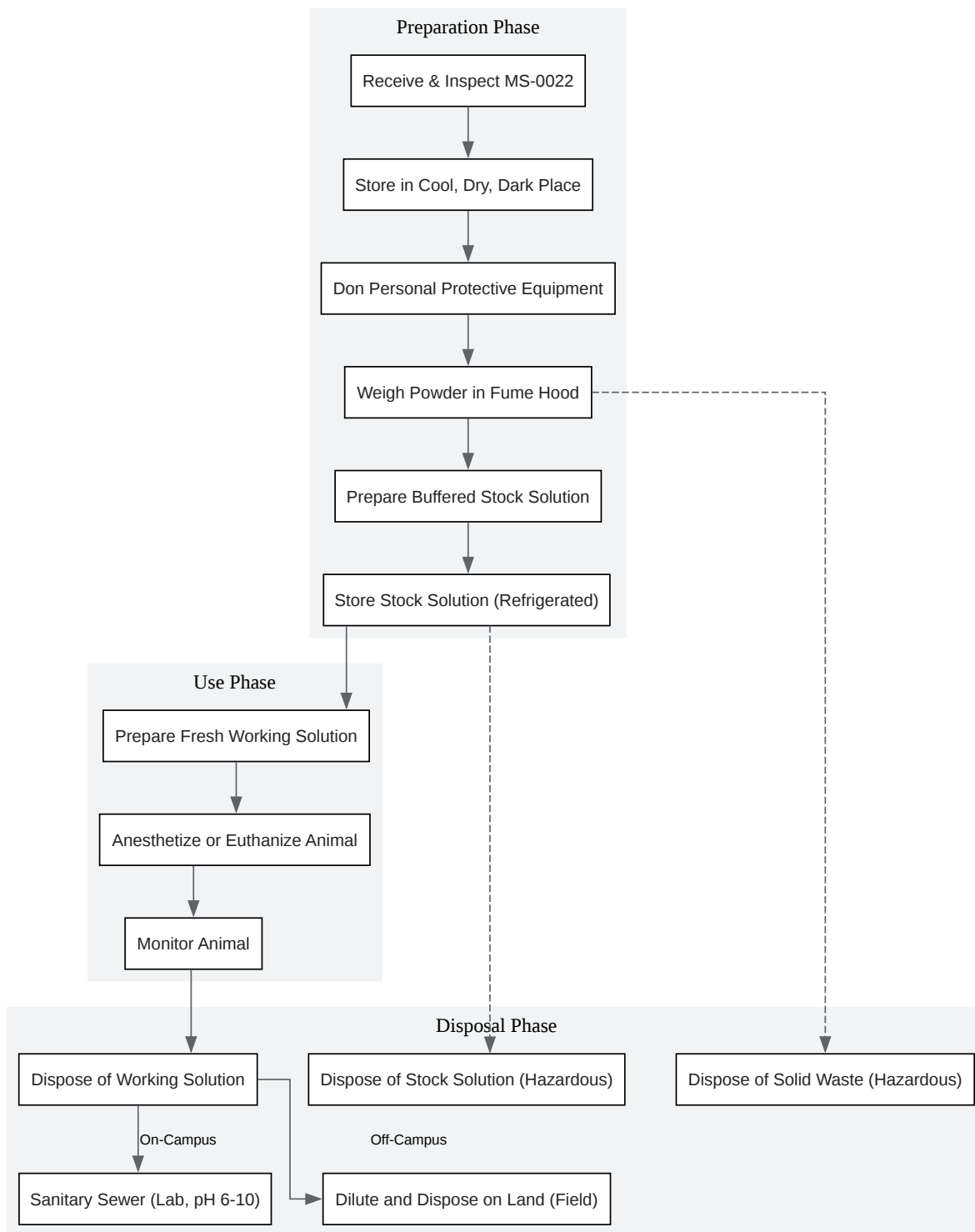
- Always prepare the working solution fresh on the day of use.[\[12\]](#)

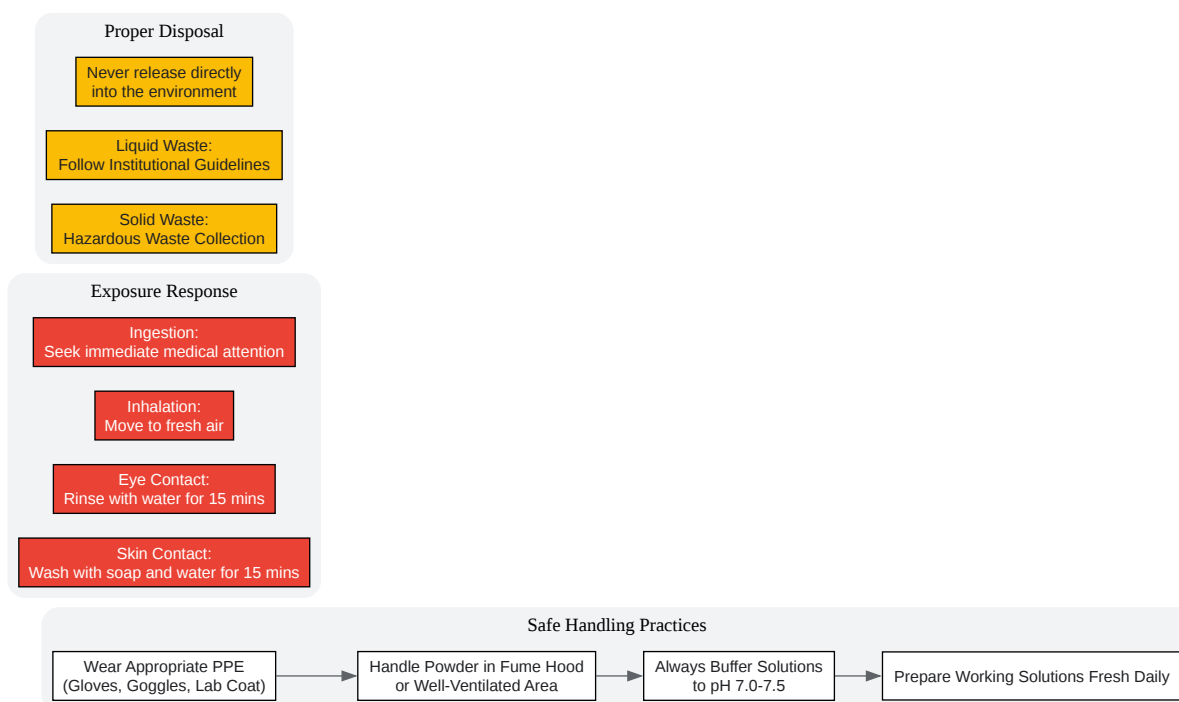
Disposal Plan

Disposal procedures for **MS-0022** waste must be followed to prevent environmental contamination.

- Solid Waste: Unused or expired **MS-0022** powder should be disposed of as hazardous chemical waste through your institution's environmental health and safety office.
- Stock Solutions: Unused or expired buffered stock solutions should also be disposed of as hazardous chemical waste.
- Working Solutions (On-Campus/Laboratory):
 - Small quantities of used working solutions can typically be disposed of by flushing down a sanitary sewer with copious amounts of running water, provided the pH is between 6.0 and 10.0.[\[7\]](#)
 - Always check with your local and institutional regulations before drain disposal.
- Working Solutions (Field):
 - If possible, transport used solutions back to the laboratory for proper disposal.
 - If return is not feasible, dilute the solution with at least four parts water and dispose of it on land, away from any water sources or drains.[\[7\]](#)
 - Never discard **MS-0022** solutions directly into surface water, storm drains, or catch basins.[\[7\]](#)

Experimental Workflow and Safety Procedures





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